

# Navigating the Isotope Landscape: A Technical Guide to Iodine-120

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Iodine-120
CAS No.:	15480-34-9
Cat. No.:	B1201904

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For Researchers, Scientists, and Drug Development Professionals

## Foreword

The pursuit of novel diagnostic and therapeutic agents in medical science necessitates a deep understanding of the available tools. Among the vast array of radionuclides, the positron-emitting isotope **Iodine-120** ( $^{120}\text{I}$ ) presents a unique set of characteristics that warrant consideration for specialized applications in positron emission tomography (PET) imaging. With a half-life of approximately 81.6 minutes,  $^{120}\text{I}$  occupies a temporal niche between the very short-lived PET isotopes like Carbon-11 and the longer-lived Iodine-124. This technical guide provides an in-depth exploration of the availability, production, and experimental considerations for researchers and drug development professionals interested in harnessing the potential of **Iodine-120**.

## Understanding Iodine-120: Properties and Rationale for Use

**Iodine-120** is a non-pure positron-emitting isotope that decays via positron emission ( $\beta^+$ ) and electron capture to Tellurium-120.[1][2] Its short half-life presents both challenges and opportunities. While it precludes commercial distribution and necessitates on-site or near-site production, it also allows for dynamic imaging studies with rapid clearance of background radiation, potentially offering a favorable radiation dose profile for certain applications compared to longer-lived isotopes.

The primary rationale for considering  $^{120}\text{I}$  lies in its potential as a short-lived alternative to Iodine-124 for PET imaging.[1] It possesses a higher positron abundance than  $^{124}\text{I}$ , which could translate to improved image quality in specific contexts.

**Table 1: Nuclear and Physical Properties of Iodine-120**

Property	Value
Half-life ( $T_{1/2}$ )	81.6 $\pm$ 0.2 minutes[1][2]
Decay Mode	$\beta^+$ (positron emission), EC (electron capture)[2]
Daughter Isotope	$^{120}\text{Te}$ (Tellurium-120)[2]
Positron Abundance	~56%[1]
Maximum Positron Energy	4.0 MeV[1]
Primary Gamma Emissions	Not prominently used for imaging
Atomic Number (Z)	53[2]
Mass Number (A)	120[2]

## Availability and "Suppliers": A Paradigm of On-Demand Production

Due to its rapid decay, **Iodine-120** is not commercially available from traditional radioisotope suppliers. Its provision is intrinsically linked to the capability of producing it on-demand. Therefore, the "suppliers" of **Iodine-120** are, in practice, research institutions and medical centers equipped with a medical cyclotron.

The production of  $^{120}\text{I}$  is typically achieved via the  $^{120}\text{Te}(p,n)^{120}\text{I}$  nuclear reaction.[1] This process involves bombarding a target made of highly enriched Tellurium-120 ( $^{120}\text{Te}$ ) with protons accelerated by a cyclotron.

## Table 2: Comparison of Medically Relevant Iodine Isotopes

Isotope	Half-life	Primary Use	Production Method	Availability
Iodine-120	81.6 minutes	PET Imaging (Research)	Cyclotron: $^{120}\text{Te}(p,n)^{120}\text{I}$	On-demand at specialized cyclotron facilities
Iodine-123	13.2 hours	SPECT Imaging	Cyclotron	Commercially available from various suppliers
Iodine-124	4.2 days	PET Imaging, Dosimetry	Cyclotron	Commercially available from specialized suppliers
Iodine-125	59.4 days	Radioimmunoassays, Brachytherapy	Reactor	Commercially available from various suppliers
Iodine-131	8.0 days	Therapy, SPECT Imaging	Reactor (Fission product)	Commercially available from various suppliers

Identifying a Production Partner: Researchers interested in utilizing **Iodine-120** should identify and collaborate with cyclotron facilities that have experience in producing non-standard PET isotopes. Key considerations when approaching a potential production facility include:

- Cyclotron Energy: A cyclotron capable of delivering protons with sufficient energy to induce the (p,n) reaction on  $^{120}\text{Te}$  is required.

- **Targetry and Radiochemistry Expertise:** The facility must have the necessary equipment and expertise for the fabrication of enriched tellurium targets and the subsequent radiochemical separation of  $^{120}\text{I}$ .
- **Proximity and Logistics:** Given the short half-life, the production facility must be in close proximity to the research laboratory or imaging center to allow for timely transport and use of the isotope.

## Experimental Protocols: From Production to Application

The following sections outline the key experimental methodologies for the production and use of **Iodine-120**, based on established research practices.

### Production of Iodine-120

The production of **Iodine-120** involves several critical steps, from target preparation to radiochemical purification.

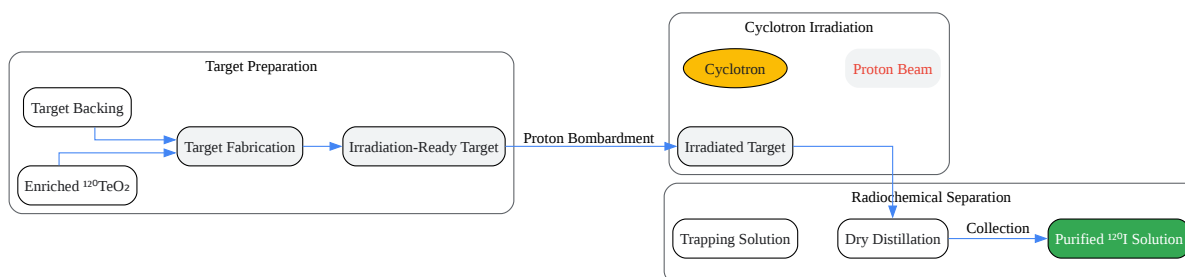
Methodology for  $^{120}\text{Te}(p,n)^{120}\text{I}$  Production:

- **Target Preparation:**
  - Highly enriched  $^{120}\text{Te}$  (typically as  $\text{TeO}_2$ ) is used as the target material to minimize the production of isotopic impurities.
  - The  $^{120}\text{TeO}_2$  is deposited onto a suitable backing material, such as a platinum or aluminum disc, capable of withstanding the heat generated during irradiation. This can be achieved through methods like melting or pressing the tellurium oxide into a shallow groove on the target holder.
- **Cyclotron Irradiation:**
  - The prepared target is mounted in a solid target station of a medical cyclotron.
  - The target is irradiated with a proton beam of a specific energy and current. The optimal proton energy for the  $^{120}\text{Te}(p,n)$  reaction needs to be carefully selected to maximize the

yield of  $^{120}\text{I}$  while minimizing the production of longer-lived iodine isotopes.

- Radiochemical Separation:
  - Following irradiation, the target is transferred to a hot cell for radiochemical processing.
  - A common method for separating  $^{120}\text{I}$  from the tellurium target is dry distillation (thermochromatography). The irradiated target is heated to a high temperature (around  $750^\circ\text{C}$ ), causing the more volatile iodine to be released from the tellurium oxide matrix.
  - The vaporized  $^{120}\text{I}$  is then trapped in a cooled collection vessel, typically containing a dilute solution of sodium hydroxide or sodium thiosulfate to convert it to a non-volatile iodide form ( $\text{Na}^{120}\text{I}$ ).

### Logical Workflow for **Iodine-120** Production



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Caption: Workflow for the production of **Iodine-120**.

## Radiolabeling with Iodine-120

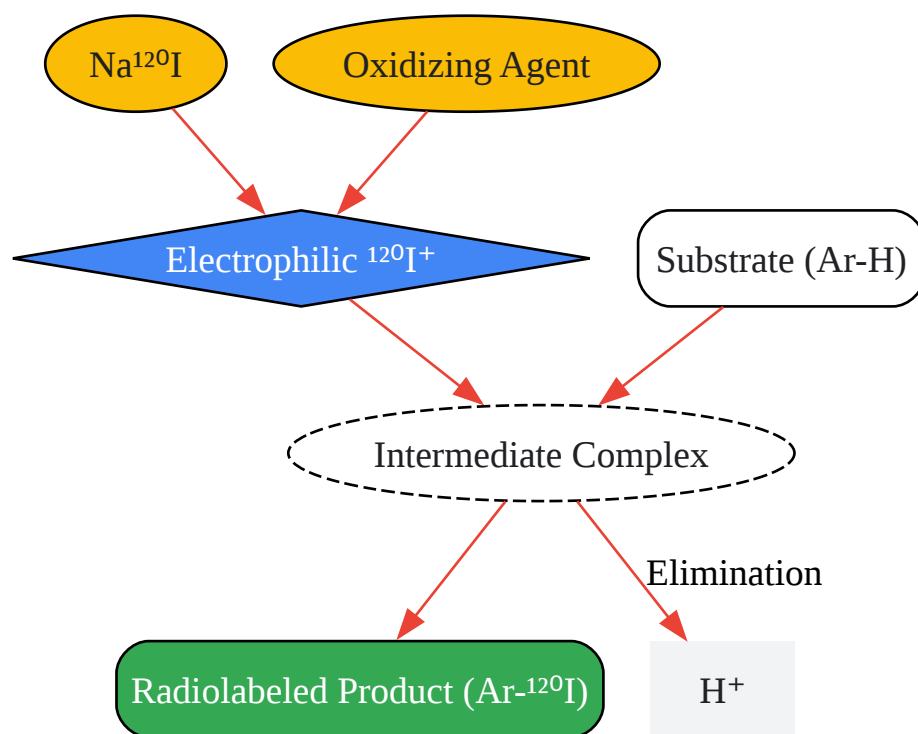
The purified Na<sup>120</sup>I can be used to label a wide variety of molecules for PET imaging studies. The principles of radioiodination are well-established, and many of the techniques used for other iodine isotopes can be adapted for <sup>120</sup>I, with careful consideration of the shorter reaction times required due to its rapid decay.

#### General Protocol for Electrophilic Radioiodination:

This is a common method for labeling molecules containing activated aromatic rings (e.g., tyrosine residues in peptides and proteins).

- **Preparation of the Labeling Precursor:** The molecule to be labeled (substrate) is dissolved in a suitable buffer.
- **Oxidation of Iodide:** The Na<sup>120</sup>I is mixed with a mild oxidizing agent to convert the iodide (I<sup>-</sup>) to an electrophilic iodine species (e.g., I<sup>+</sup>). Common oxidizing agents include Chloramine-T, Iodo-Gen®, or lactoperoxidase.
- **Labeling Reaction:** The activated iodine species is then added to the solution containing the substrate. The electrophilic iodine reacts with the activated aromatic ring of the substrate. The reaction is typically allowed to proceed for a short period (e.g., 5-15 minutes) at room temperature or slightly elevated temperatures.
- **Quenching the Reaction:** The reaction is stopped by the addition of a reducing agent, such as sodium metabisulfite, to reduce any unreacted oxidizing agent.
- **Purification of the Labeled Product:** The radiolabeled product is separated from unreacted <sup>120</sup>I and other reaction components using techniques such as high-performance liquid chromatography (HPLC) or solid-phase extraction (SPE) cartridges.

#### Signaling Pathway of Electrophilic Aromatic Substitution for Radioiodination



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Caption: Simplified pathway of electrophilic radioiodination.

## Applications and Future Directions

The primary application of **Iodine-120** is in preclinical and potentially clinical PET imaging. Its short half-life makes it suitable for studying rapid biological processes. For example, it could be used to label small molecules or peptides that exhibit fast pharmacokinetics.

Potential Research Areas:

- Receptor Imaging: Labeling ligands to study receptor density and occupancy in the brain or other organs.
- Enzyme Kinetics: Developing radiotracers to visualize and quantify enzyme activity in vivo.
- Drug Development: Evaluating the pharmacokinetics and biodistribution of new drug candidates.

- Comparison with other Isotopes: Further studies are needed to clearly define the advantages and disadvantages of  $^{120}\text{I}$  compared to  $^{124}\text{I}$  and other PET isotopes for specific imaging tasks.

## Conclusion

**Iodine-120** is a specialized PET radionuclide that, despite its logistical challenges due to a short half-life, offers unique opportunities for dynamic molecular imaging. Its availability is not a matter of procurement from a catalogue but rather a collaborative effort with a cyclotron facility capable of its on-demand production. For research teams with access to such facilities and the requisite expertise in radiochemistry,  $^{120}\text{I}$  can be a valuable tool to investigate biological processes on a timescale that is not readily accessible with other iodine isotopes. As the demand for more sophisticated molecular imaging agents grows, the exploration of less common but potentially advantageous radionuclides like **Iodine-120** will continue to be an important frontier in nuclear medicine and drug development.

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## References

- 1. [www-pub.iaea.org](http://www-pub.iaea.org) [[www-pub.iaea.org](http://www-pub.iaea.org)]
- 2. Accelerator Facilities | NIDC: National Isotope Development Center [[isotopes.gov](http://isotopes.gov)]
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